

reductive amination protocols using sodium triethylborohydride

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Compound of Interest

Compound Name: Sodium triethylborohydride

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Application Notes and Protocols: Reductive Amination

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reductive amination is a cornerstone of modern organic synthesis, providing a powerful and versatile method for the formation of carbon-nitrogen bonds. This process transforms a carbonyl group (from an aldehyde or ketone) and an amine into a more substituted amine via an intermediate imine or iminium ion. This methodology is widely employed in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals due to its efficiency and broad substrate scope.

While a variety of reducing agents can be employed for this transformation, the choice of hydride source is critical to achieving high yields and selectivity. This document focuses on the protocols and applications of common borohydride reagents in reductive amination.

A Note on Sodium Triethylborohydride

Initial inquiries into the use of **sodium triethylborohydride** for reductive amination have revealed that this reagent is not commonly employed for this specific transformation. **Sodium triethylborohydride**, often sold under the trade name Super-Hydride® (for the lithium analogue), is an exceptionally powerful reducing agent. Its high reactivity makes it generally

unsuitable for the selective reduction of an imine in the presence of a carbonyl group, which is a key requirement for a successful one-pot reductive amination.[1] Such potent hydrides are more likely to indiscriminately reduce both the starting aldehyde/ketone and the intermediate imine, leading to a mixture of products and lower yields of the desired amine.[2]

The preferred reagents for reductive amination are milder hydride donors that exhibit greater chemoselectivity for the protonated imine (iminium ion) over the carbonyl starting material.[2][3] Among the most effective and widely used of these is sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$), often abbreviated as STAB. The following application notes and protocols will, therefore, focus on the use of this reagent.

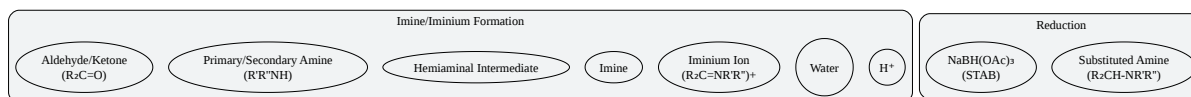
Reductive Amination Using Sodium Triacetoxyborohydride (STAB)

Sodium triacetoxyborohydride has emerged as a reagent of choice for reductive amination due to its mildness, selectivity, and broad functional group tolerance.[4][5] The electron-withdrawing effect of the acetoxy groups attenuates the reactivity of the borohydride, rendering it less likely to reduce aldehydes and ketones compared to the intermediate iminium ion.[3] This selectivity allows for a convenient one-pot procedure where the carbonyl compound, amine, and reducing agent are all combined in a single reaction vessel.[3]

Reaction Mechanism

The generally accepted mechanism for reductive amination proceeds through two main stages:

- **Imine/Iminium Ion Formation:** The amine nucleophilically attacks the carbonyl carbon of the aldehyde or ketone to form a hemiaminal intermediate. Under mildly acidic conditions, this intermediate loses a molecule of water to form an imine. The imine, in the presence of an acid catalyst, is protonated to form a more electrophilic iminium ion.[5]
- **Hydride Reduction:** The mild hydride reagent (STAB) selectively delivers a hydride to the electrophilic carbon of the iminium ion, yielding the final amine product.[3]



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Experimental Protocols

General One-Pot Procedure for Reductive Amination of an Aldehyde with a Primary Amine using STAB

This protocol is a general guideline and may require optimization for specific substrates.

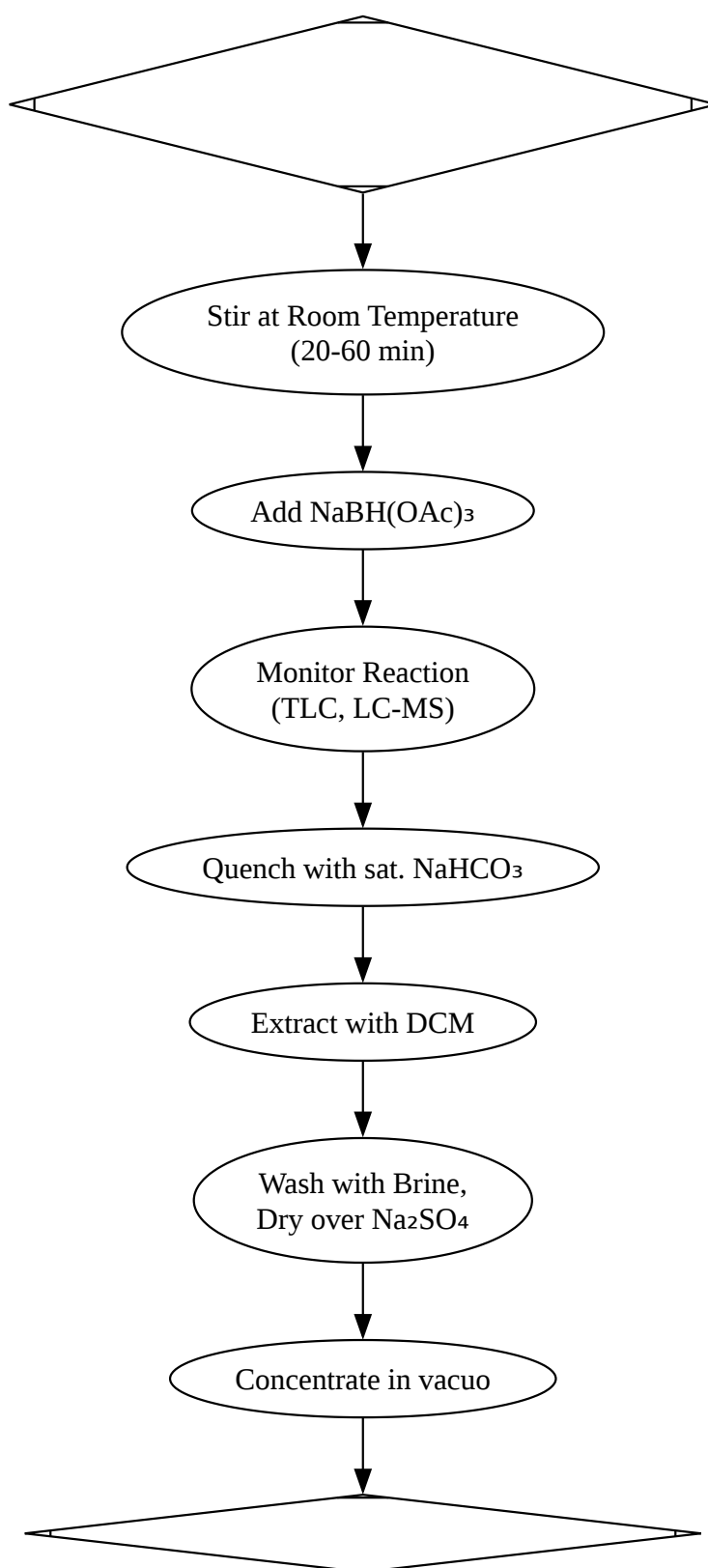
Materials:

- Aldehyde (1.0 mmol, 1.0 equiv)
- Primary Amine (1.0-1.2 mmol, 1.0-1.2 equiv)
- Sodium Triacetoxyborohydride (STAB) (1.3-1.6 equiv)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) (0.1-0.2 M)
- Acetic Acid (optional, for less reactive ketones)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer and stir bar

- Inert atmosphere (Nitrogen or Argon) is recommended but not always necessary.

Procedure:

- To a clean, dry round-bottom flask under an inert atmosphere, add the aldehyde (1.0 equiv) and the amine (1.0-1.2 equiv).
- Dissolve the starting materials in an appropriate anhydrous solvent (DCM or DCE are common choices).^[6]
- Stir the mixture at room temperature for 20-60 minutes to allow for imine formation.
- In a single portion, add sodium triacetoxyborohydride (1.3-1.6 equiv) to the stirring solution. The addition may cause some effervescence.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). Reactions are typically complete within 1 to 24 hours.
- Upon completion, quench the reaction by the slow addition of saturated aqueous NaHCO_3 solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4 or MgSO_4 .
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by flash column chromatography on silica gel to obtain the desired amine.



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Data Presentation

The following table summarizes representative data for the reductive amination of various carbonyl compounds with different amines using STAB. Yields are typically high, demonstrating the efficiency of this protocol.^[4]

Carbonyl Compound	Amine	Solvent	Time (h)	Yield (%)
Cycloheptanone	Cycloheptylamine	DCE	24	96
Benzaldehyde	Aniline	DCE	1.5	88
4-Nitrobenzaldehyde	Morpholine	DCE	1.5	96
3-Phenylpropionaldehyde	Diisopropylamine	DCE	1.5	95
Acetophenone	Benzylamine	DCE/AcOH	24	85

Data adapted from Abdel-Magid, A. F.; et al. J. Org. Chem. 1996, 61, 3849-3862.

Safety Information

- Sodium Triacetoxyborohydride (STAB): Water-sensitive. Handle in a dry environment. It will release acetic acid upon contact with moisture.^[6]
- **Sodium Triethylborohydride:** Highly flammable and pyrophoric (ignites spontaneously in air). Reacts violently with water.^[7] Must be handled under an inert atmosphere by trained personnel using appropriate safety precautions.
- Solvents: Dichloromethane (DCM) and 1,2-dichloroethane (DCE) are suspected carcinogens. Handle in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

- Always consult the Safety Data Sheet (SDS) for all reagents before use.

Conclusion

Reductive amination is an indispensable tool for amine synthesis. While highly reactive reagents like **sodium triethylborohydride** are generally not suitable for this purpose, milder borohydrides, particularly sodium triacetoxyborohydride, offer a reliable, selective, and high-yielding one-pot protocol for the synthesis of a diverse range of primary, secondary, and tertiary amines. The operational simplicity and tolerance of various functional groups make STAB-mediated reductive amination a preferred method in both academic and industrial research settings.

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References

- 1. apps.dtic.mil [apps.dtic.mil]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. Sodium triacetoxyborohydride [organic-chemistry.org]
- 4. myers.faculty.chemistry.harvard.edu [myers.faculty.chemistry.harvard.edu]
- 5. Reductive amination - Wikipedia [en.wikipedia.org]
- 6. Reductive Amination - Common Conditions [commonorganicchemistry.com]
- 7. pubs.acs.org [pubs.acs.org]
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